

An In-depth Technical Guide to Propane-1,2,3-triyl tripalmitate-d27

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Compound of Interest

Compound Name: *Propane-1,2,3-triyl tripalmitate-d27*

Cat. No.: *B12315864*

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This technical guide provides comprehensive information on **Propane-1,2,3-triyl tripalmitate-d27** for researchers, scientists, and drug development professionals. The document covers its chemical identity, structure, and applications in metabolic research, including detailed experimental protocols.

Chemical Identity and Structure

Propane-1,2,3-triyl tripalmitate, also known as tripalmitin or glyceryl tripalmitate, is a triglyceride derived from three units of palmitic acid. The deuterated form, **Propane-1,2,3-triyl tripalmitate-d27**, is a stable isotope-labeled version of this molecule, which is invaluable for metabolic research as a tracer.

1.1. CAS Number

A specific CAS (Chemical Abstracts Service) registry number for **Propane-1,2,3-triyl tripalmitate-d27** is not readily available in public databases. In such cases, it is common practice to reference the CAS number of the parent, non-labeled compound, which is 555-44-2. [1][2][3][4][5] For reference, other deuterated versions have assigned CAS numbers, such as Propane-1,2,3-triyl tripalmitate-d93, which has the CAS number 241157-04-0.[6]

1.2. Chemical Structure

The structure of Propane-1,2,3-triyl tripalmitate consists of a glycerol backbone esterified with three palmitic acid molecules. In the "-d27" isotopologue, 27 hydrogen atoms on the three

palmitoyl chains are replaced with deuterium atoms. The exact location of the deuterium atoms can vary depending on the synthesis method, but they are typically distributed along the fatty acid chains.

1.3. Physicochemical Properties

The physicochemical properties of the deuterated compound are expected to be very similar to the non-deuterated form.

Property	Value
Molecular Formula (non-deuterated)	C ₅₁ H ₉₈ O ₆ [1] [2] [3]
Molecular Weight (non-deuterated)	807.32 g/mol [3]
Appearance	White to off-white solid [7]
Solubility	Insoluble in water; soluble in ethanol, benzene, and chloroform. [2]

Applications in Metabolic Research

Stable isotope-labeled lipids, such as **Propane-1,2,3-triyl tripalmitate-d27**, are powerful tools for studying lipid metabolism. They are used as tracers in studies of:

- De novo lipogenesis: Quantifying the synthesis of new fatty acids and triglycerides.[\[8\]](#)
- Lipid turnover: Measuring the rates of synthesis and breakdown of triglycerides in various tissues.
- Fatty acid metabolism: Tracing the metabolic fate of fatty acids, including their oxidation and incorporation into complex lipids.
- Pharmacokinetic studies: Investigating the absorption, distribution, metabolism, and excretion (ADME) of lipid-based drug delivery systems.

Experimental Protocols

The following is a generalized protocol for an *in vivo* study of triglyceride turnover using a deuterated tracer like **Propane-1,2,3-triyl tripalmitate-d27**. This protocol is based on established methods for studying lipid kinetics using stable isotopes.[\[8\]](#)[\[9\]](#)[\[10\]](#)

3.1. Materials

- **Propane-1,2,3-triyl tripalmitate-d27**
- Vehicle for administration (e.g., corn oil)
- Animal model (e.g., mice or rats)
- Blood collection supplies (e.g., capillaries, tubes with anticoagulant)
- Lipid extraction solvents (e.g., chloroform, methanol)
- Internal standards for mass spectrometry
- Mass spectrometer (e.g., GC-MS or LC-MS)

3.2. Methodology

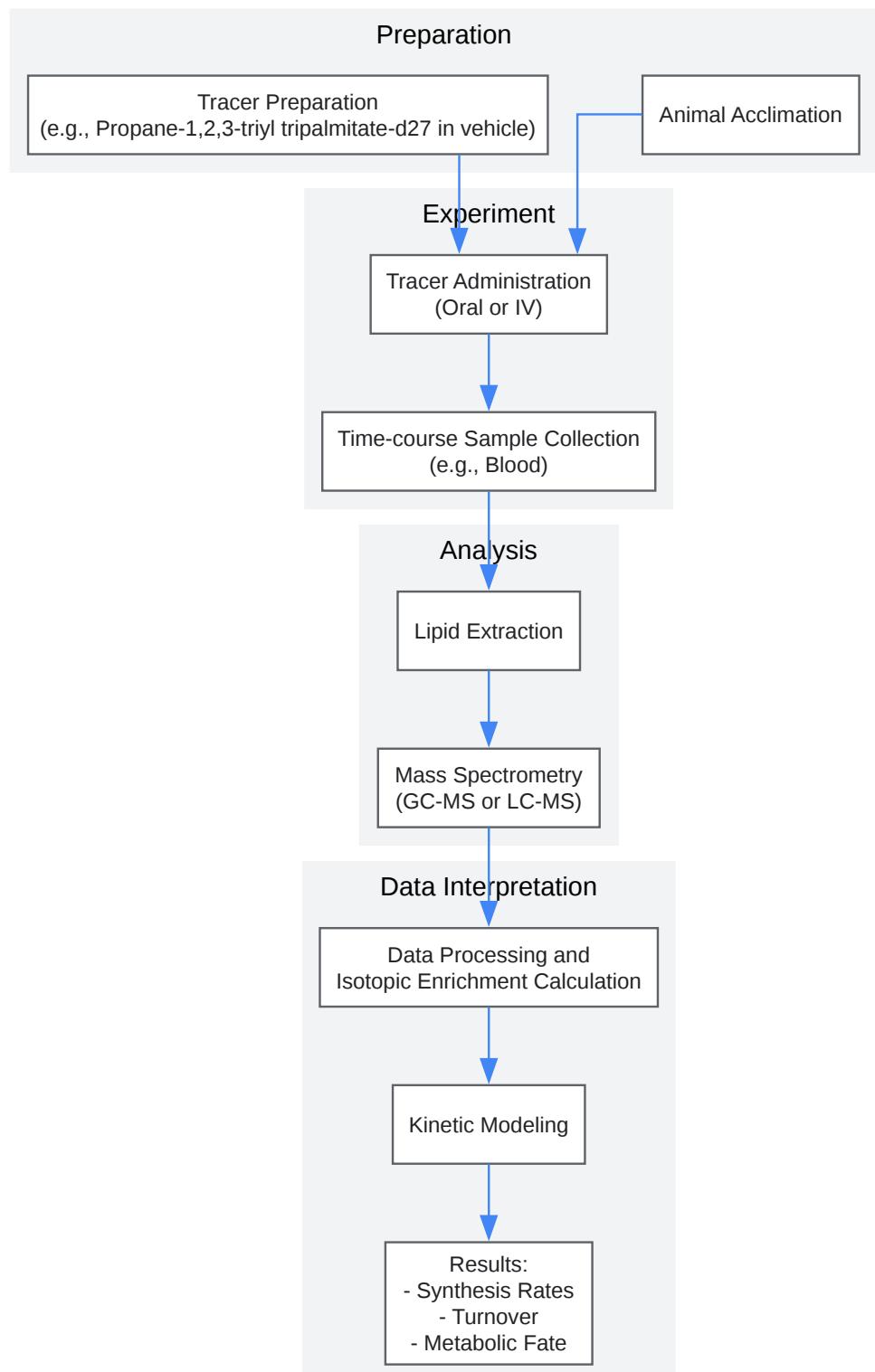
- **Tracer Administration:** The deuterated triglyceride is administered to the study animals, typically orally or via injection. The dosage and route of administration will depend on the specific research question.
- **Sample Collection:** Blood samples are collected at various time points after tracer administration to monitor the appearance and disappearance of the labeled lipid in the plasma.
- **Lipid Extraction:** Lipids are extracted from the plasma samples using a standard method, such as the Bligh-Dyer or Folch extraction.
- **Sample Preparation:** The extracted lipids are then prepared for mass spectrometry analysis. This may involve derivatization to improve chromatographic separation and ionization efficiency.

- Mass Spectrometry Analysis: The isotopic enrichment of the triglyceride is measured by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). This allows for the differentiation and quantification of the labeled and unlabeled triglyceride molecules.
- Data Analysis: The data from the mass spectrometer is used to calculate kinetic parameters, such as the fractional synthesis rate and clearance rate of the triglyceride.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for a metabolic study using a deuterated lipid tracer.

Workflow for In Vivo Lipid Metabolism Study Using a Deuterated Tracer

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Caption: Experimental workflow for tracing lipid metabolism in vivo.

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